

# Bromofluoromethane decomposition prevention storage

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## Compound Focus: Bromofluoromethane

CAS No.: 373-52-4

Cat. No.: S598397

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## Bromofluoromethane: Key Properties & Hazards

The table below summarizes fundamental technical data for **bromofluoromethane** (CH<sub>2</sub>BrF, CAS 373-52-4) relevant for researchers.

| Property          | Description / Value  |
|-------------------|--|
| Chemical Names    | Bromo(fluoro)methane, Bromofluoromethane, CFC 31B1, R 31B1 [1]     |
| CAS Number        | 373-52-4 [1] [2]   |
| Molecular Formula | CH <sub>2</sub> BrF [1]  |
| Molar Mass        | 112.93 g/mol [1]   |
| Appearance        | Gas [1]  |
| Boiling Point     | 19°C (66°F) [1]  |
| Solubility        | Soluble in alcohol; very soluble in chloroform [1]                 |
| Primary Hazard    | Ozone Depletion Potential (ODP): 0.73 (relative to CFC-11) [1] [3] |

| Property        | Description / Value   |
|-----------------|---|
| Key Application | Reagent in the manufacture of intermediates, pharmaceuticals, and other chemicals [1] [3] |

## FAQs & Troubleshooting Guidance

Here are answers to anticipated questions based on available technical data.

**Q1: What is the primary environmental concern when working with bromofluoromethane, and how is it regulated?**

- A: Bromofluoromethane** has a significant **Ozone Depletion Potential (ODP) of 0.73** [1] [3]. Its usage is regulated globally for this reason [1]. Ensure compliance with local and international regulations (like the Montreal Protocol) regarding its handling, emission, and disposal.

**Q2: How can bromofluoromethane vapor be removed from an airstream in a laboratory setting?**

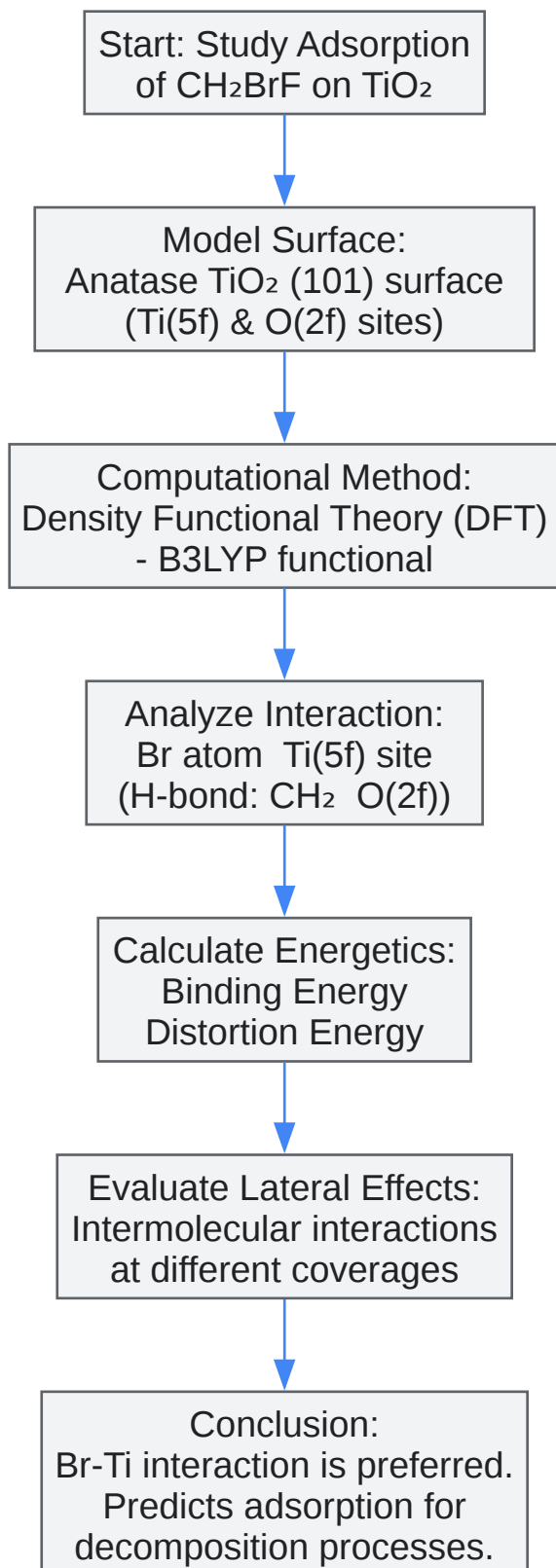
- A:** Research indicates that **adsorption and photocatalytic decomposition on a titanium dioxide (TiO<sub>2</sub>) catalyst** is a viable method for removal [3]. Studies using Density Functional Theory (DFT) modeling show that the molecule adsorbs onto the anatase TiO<sub>2</sub> (101) surface primarily via an acid-base interaction between the bromine (Br) atom and a surface titanium (Ti) ion [3]. This adsorption is the critical first step for subsequent decomposition.

**Q3: What is a critical physical property to control during storage to prevent pressure buildup?**

- A: Bromofluoromethane** has a **boiling point of 19°C (66°F)** [1]. Storage conditions must keep containers below this temperature to maintain the substance as a liquid and prevent pressure buildup. Store in a cool, well-ventilated area away from heat sources.

## Experimental Protocol: Adsorption Study

The following workflow outlines a theoretical and computational methodology for investigating **bromofluoromethane** adsorption on a surface, as described in research [3].



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## Recommendations for Researchers

- **Consult Authoritative Sources:** For detailed, hands-on protocols, I strongly recommend consulting **chemical safety databases (like those from OSHA or NIOSH), material safety data sheets (MSDS) from your chemical supplier, and specialized handbooks (e.g., *Prudent Practices in the Laboratory* by the National Research Council).**
- **Prioritize Engineering Controls:** Use properly maintained **fume hoods** for all handling to prevent human exposure and release into the atmosphere [3].
- **Confirm Disposal Procedures:** Work with your institution's environmental health and safety (EHS) department to ensure **bromofluoromethane** waste is captured, stored, and disposed of in accordance with all regulations.

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## References

1. - Wikipedia Bromofluoromethane [en.wikipedia.org]
2. Bromofluoromethane Cas 373-52-4 Market Stabilization ... [linkedin.com]
3. Insights into the adsorption of CH<sub>2</sub>BrF on anatase TiO<sub>2</sub> ... [sciencedirect.com]

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